

# An In-depth Technical Guide to 2-Methoxy-6,8-dimethylquinoline

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## Compound of Interest

Compound Name: 2-Methoxy-6,8-dimethylquinoline

CAS No.: 861581-28-4

Cat. No.: B1425152

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## Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-6,8-dimethylquinoline** (CAS No. 861581-28-4), a substituted quinoline of interest to researchers in medicinal chemistry and drug discovery. Due to the limited specific data available in public literature for this particular compound, this guide synthesizes information from analogous structures and established chemical principles to present a robust scientific narrative. We will explore its physicochemical properties, propose a viable synthetic pathway, predict its spectroscopic characteristics, and discuss its potential applications based on the well-documented biological activities of the quinoline scaffold. This document is intended to serve as a foundational resource for scientists and professionals working with novel heterocyclic compounds.

## Introduction to the Quinoline Scaffold

The quinoline ring system, a fusion of a benzene and a pyridine ring, is a prominent heterocyclic scaffold in numerous natural products and synthetic compounds with significant biological activities.<sup>[1]</sup> Since the isolation of quinine from Cinchona bark in 1820, quinoline alkaloids have been at the forefront of drug development, most notably in the fight against

malaria.[1] The versatility of the quinoline core allows for extensive functionalization, leading to a wide spectrum of pharmacological properties, including antitumor, antibacterial, antifungal, antiviral, and anti-inflammatory activities.[1][2]

Methoxy and methyl substitutions on the quinoline ring, as seen in **2-Methoxy-6,8-dimethylquinoline**, can significantly influence the molecule's physicochemical properties such as lipophilicity and metabolic stability, which are critical for its pharmacokinetic and pharmacodynamic profile.[3][4] Methoxy-substituted quinolines, for instance, have been investigated as potential P-glycoprotein inhibitors, which could play a role in overcoming multidrug resistance in cancer.[5] This guide will delve into the specific attributes of **2-Methoxy-6,8-dimethylquinoline**, providing a scientifically grounded perspective on its chemistry and potential.

## Physicochemical Properties

While extensive experimental data for **2-Methoxy-6,8-dimethylquinoline** is not readily available, we can summarize its basic identifiers and predict key properties based on its structure and data from analogous compounds.

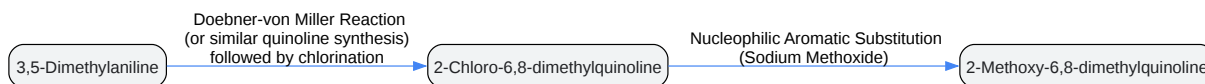
Property	Value	Source
CAS Number	861581-28-4	[Source]
Molecular Formula	C <sub>12</sub> H <sub>13</sub> NO	[Source]
Molecular Weight	187.24 g/mol	[Source]
Appearance	Predicted: Off-white to yellow solid	Inferred
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Predicted: Soluble in organic solvents like methanol, DMSO	Inferred
pKa	Predicted: ~4-5 (as a weak base)	Inferred
logP	Predicted: ~2.5-3.5 (moderately lipophilic)	Inferred

Note: Predicted values are based on the general properties of substituted quinolines and should be confirmed experimentally.[3]

## Proposed Synthetic Pathway

A plausible and efficient synthesis of **2-Methoxy-6,8-dimethylquinoline** can be envisioned through a multi-step process, likely commencing with a substituted aniline to construct the quinoline core, followed by functional group manipulations. A common and versatile approach involves the synthesis of a 2-chloroquinoline intermediate, which can then be converted to the desired 2-methoxy derivative.

Diagram of the Proposed Synthetic Pathway



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## Sources

- 1. Biologically active quinoline and quinazoline alkaloids part I - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 3. [pdf.benchchem.com](https://pdf.benchchem.com/) [[pdf.benchchem.com](https://pdf.benchchem.com/)]
- 4. Lipophilicity and ADMET Analysis of Quinoline-1,4-quinone Hybrids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Design, synthesis, and biological evaluation of 6-methoxy-2-arylquinolines as potential P-glycoprotein inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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